

# Diphenylsulfane-d1 CAS number and molecular weight

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## Compound of Interest

Compound Name: **Diphenylsulfane-d1**

Cat. No.: **B574100**

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## Technical Guide: Diphenylsulfane-d1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diphenylsulfane-d1**, a deuterated form of Diphenylsulfane. Given the limited direct information available for **Diphenylsulfane-d1**, this guide leverages data from its non-deuterated counterpart, Diphenylsulfane (also known as Diphenyl sulfide), and established principles of utilizing deuterated compounds in research.

## Core Compound Data

While a specific CAS Registry Number for **Diphenylsulfane-d1** is not readily available in public databases, the key information for its parent compound, Diphenylsulfane, is provided below. The molecular weight for **Diphenylsulfane-d1** is calculated based on the isotopic substitution.

Property	Value	Source
Compound Name	Diphenylsulfane-d1	-
Parent Compound	Diphenylsulfane (Diphenyl sulfide)	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number (Parent)	139-66-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>9</sub> DS	-
Molecular Weight	187.28 g/mol (calculated)	-
Molecular Formula (Parent)	C <sub>12</sub> H <sub>10</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight (Parent)	186.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

## Physicochemical Properties of Diphenylsulfane (Parent Compound)

The following data pertains to the non-deuterated form, Diphenylsulfane. The isotopic substitution in **Diphenylsulfane-d1** is not expected to significantly alter these physical properties.

Property	Value
Appearance	Colorless liquid
Melting Point	-40 °C
Boiling Point	296 °C
Density	1.114 g/mL at 25 °C
Solubility	Insoluble in water; soluble in ether, benzene, and carbon disulfide

## Synthesis and Applications

Deuterated compounds like **Diphenylsulfane-d1** are primarily synthesized for use in specific research applications, most notably as internal standards in quantitative analysis by mass

spectrometry and in mechanistic studies of chemical reactions.

## General Synthesis Approach for Deuterated Aromatic Compounds

The synthesis of deuterated aromatic compounds can be achieved through methods such as H-D exchange reactions. These reactions typically involve treating the non-deuterated compound with a deuterium source, such as heavy water ( $D_2O$ ), often under elevated temperature and pressure and in the presence of a catalyst.

## Key Application: Internal Standard in Mass Spectrometry

**Diphenylsulfane-d1** is an ideal internal standard for the quantification of Diphenylsulfane in complex matrices. The key advantages of using a deuterated internal standard include:

- Co-elution with the Analyte: It behaves almost identically to the non-deuterated analyte during chromatographic separation.
- Correction for Matrix Effects: It helps to compensate for variations in signal intensity caused by the sample matrix.
- Improved Accuracy and Precision: The use of a deuterated standard enhances the reliability and reproducibility of quantitative assays.

## Experimental Protocols

The following provides a generalized experimental protocol for the use of **Diphenylsulfane-d1** as an internal standard in a quantitative LC-MS/MS analysis.

## Protocol: Quantification of Diphenylsulfane in a Sample Matrix

- Preparation of Stock Solutions:
  - Prepare a stock solution of Diphenylsulfane (the analyte) in a suitable organic solvent (e.g., methanol or acetonitrile).

- Prepare a stock solution of **Diphenylsulfane-d1** (the internal standard) in the same solvent.
- Preparation of Calibration Standards and Quality Control Samples:
  - Prepare a series of calibration standards by spiking a blank matrix with known concentrations of the analyte.
  - Add a constant concentration of the internal standard to each calibration standard and quality control sample.
- Sample Preparation:
  - To the unknown sample, add the same constant concentration of the internal standard.
  - Perform a sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to isolate the analyte and internal standard from the matrix.
- LC-MS/MS Analysis:
  - Inject the extracted samples onto an appropriate liquid chromatography column for separation.
  - Perform detection using a mass spectrometer operating in multiple reaction monitoring (MRM) mode:
    - Set one MRM transition for the analyte (Diphenylsulfane).
    - Set a second MRM transition for the internal standard (**Diphenylsulfane-d1**).
- Data Analysis:
  - Calculate the peak area ratio of the analyte to the internal standard for each sample.
  - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their corresponding concentrations.

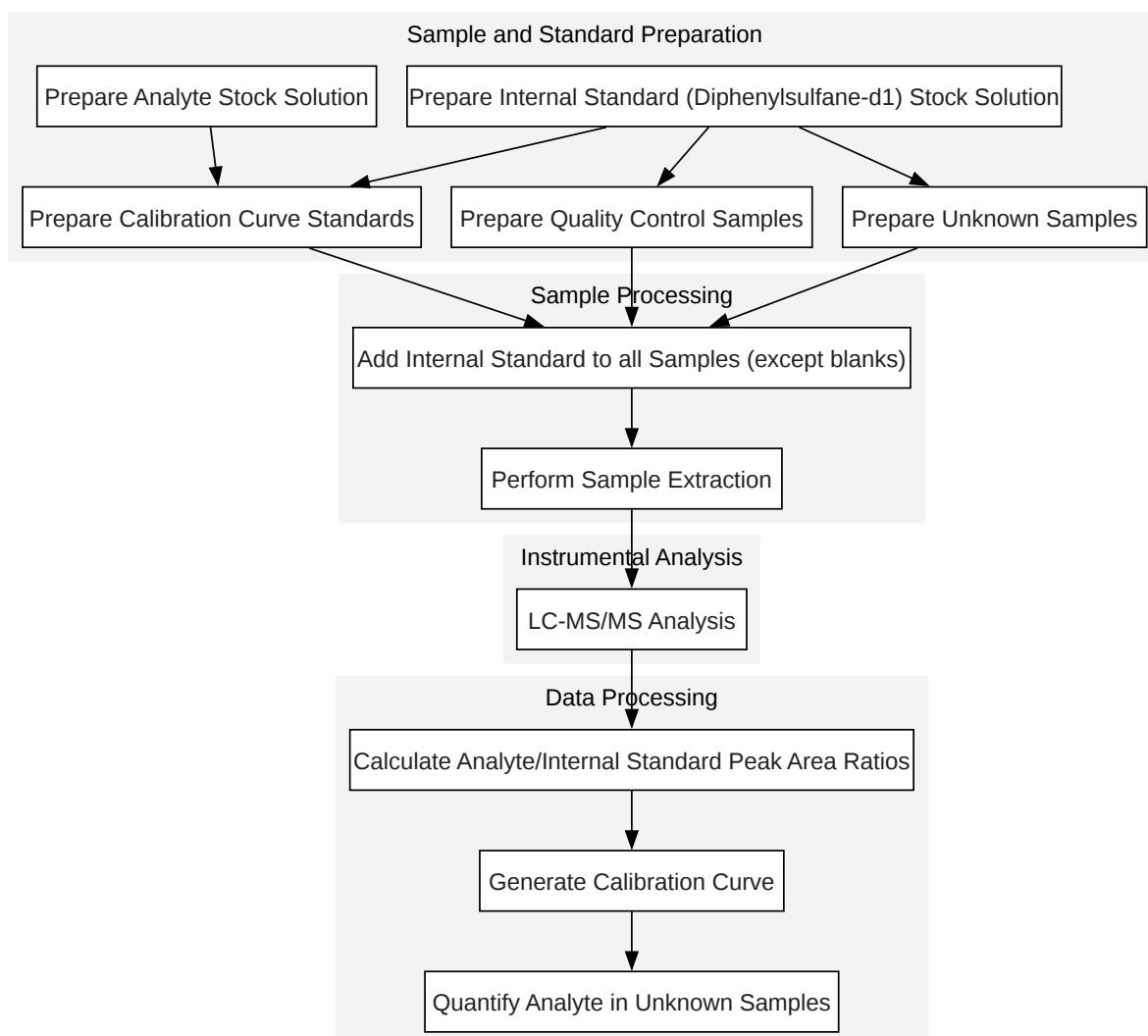
- Determine the concentration of the analyte in the unknown samples by interpolation from the calibration curve.

## Diagrams

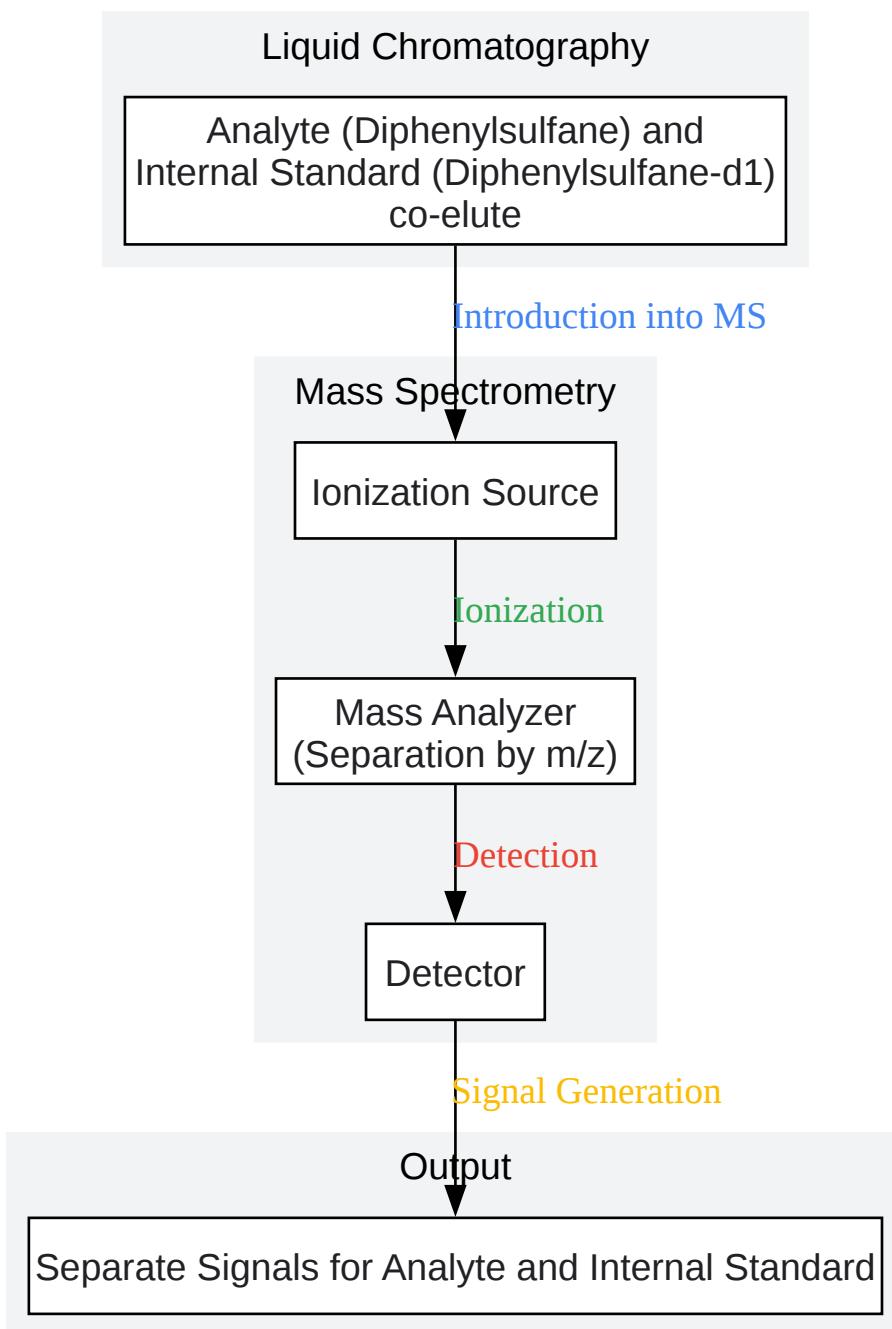
### Logical Workflow for Quantitative Analysis

The following diagram illustrates the typical workflow for a quantitative analysis experiment using a deuterated internal standard.

## Workflow for Quantitative Analysis using a Deuterated Internal Standard



## Principle of Deuterated Internal Standard in Mass Spectrometry

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## References

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- To cite this document: BenchChem. [Diphenylsulfane-d1 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b574100#diphenylsulfane-d1-cas-number-and-molecular-weight]

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